

# Essential Safety and Logistical Information for Handling SR-16435

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## Compound of Interest

Compound Name: SR-16435

Cat. No.: B11933324

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Disclaimer: No specific Material Safety Data Sheet (MSDS) or comprehensive safety and handling guide for **SR-16435** is publicly available. **SR-16435**, identified as 1-(1-(bicyclo[3.3.1]nonan-9-yl)piperidin-4-yl)indolin-2-one, is a potent research compound classified as a mixed nociceptin/orphanin FQ/mu-opioid receptor partial agonist. Due to the lack of specific toxicological data, this compound must be handled with extreme caution, assuming it is highly potent and hazardous. The following guidelines are based on best practices for handling uncharacterized, potent pharmaceutical compounds and novel opioids. A thorough risk assessment is mandatory before any handling of this substance.<sup>[1][2]</sup>

## Risk Assessment and Hazard Identification

Before beginning any work with **SR-16435**, a comprehensive risk assessment must be conducted.<sup>[3][4]</sup> This involves:

- **Information Gathering:** Since specific data is unavailable, assume the compound is highly toxic. Review data from structurally analogous compounds if available.<sup>[1]</sup>
- **Exposure Assessment:** Identify all potential routes of exposure, including inhalation of aerosols, dermal contact, and accidental ingestion or injection.<sup>[4][5]</sup> The risk is particularly high when handling the compound as a powder.
- **Risk Characterization:** Based on the potential for high toxicity and the planned experimental procedures, implement stringent control measures.<sup>[6]</sup> All work with **SR-16435** must be performed in a designated area.<sup>[1]</sup>

## Personal Protective Equipment (PPE)

The selection of appropriate PPE is critical to minimize exposure. The level of PPE should be determined by a risk assessment that considers the quantity and physical form of the compound.<sup>[7][8]</sup>

Activity	Recommended PPE	Rationale
Weighing and Dispensing (Powders)	<ul style="list-style-type: none"><li>• Full-face powered air-purifying respirator (PAPR) or supplied-air respirator.</li><li>• Disposable, solid-front lab coat with tight-fitting cuffs.</li><li>• Double-gloving (e.g., nitrile).</li><li>• Disposable sleeves.</li><li>• Safety glasses or goggles (if not using a full-face respirator).</li></ul>	<p>High risk of aerosolization and inhalation of potent powders. Full respiratory protection is essential. Double-gloving provides an extra barrier against contamination.<sup>[7][9]</sup></p>
Solution Preparation and Handling	<ul style="list-style-type: none"><li>• Certified chemical fume hood.</li><li>• Disposable lab coat.</li><li>• Double-gloving (nitrile).</li><li>• Chemical splash goggles.</li></ul>	<p>Reduces risk of inhalation of volatile solvents and accidental splashes.</p>
General Laboratory Operations	<ul style="list-style-type: none"><li>• Lab coat.</li><li>• Single pair of nitrile gloves.</li><li>• Safety glasses.</li></ul>	<p>Standard laboratory practice to prevent minimal, incidental contact.</p>

## Experimental Protocols: Safe Handling and Operational Workflow

Adherence to a strict, step-by-step protocol is essential for safely handling **SR-16435**.<sup>[2]</sup>

Preparation and Handling:

- Designated Area: All work involving **SR-16435** must be conducted in a designated and clearly marked area, such as a certified chemical fume hood or a glove box, to contain any potential contamination.<sup>[1][10]</sup>

- **Pre-Handling Checks:** Before starting, ensure that safety equipment, including an eyewash station, safety shower, and a spill kit appropriate for potent powders, is readily accessible.[2]
- **Personal Protective Equipment (PPE):** Don the appropriate PPE as specified in the table above before entering the designated area.
- **Weighing:** When weighing the solid compound, use a containment balance enclosure or a glove box to prevent the generation of airborne particles.
- **Solution Preparation:** Prepare solutions within a fume hood. Add the solvent to the powdered compound slowly to avoid splashing.
- **Post-Handling Decontamination:** After handling, decontaminate all surfaces and equipment. A specific decontamination solution may need to be developed and validated.[11] Wipe down the work area, followed by a thorough cleaning.
- **PPE Removal:** Doff PPE carefully in the correct sequence to avoid self-contamination. Dispose of all contaminated PPE as hazardous waste.[7]

#### Spill Response:

In case of a spill, evacuate the immediate area and alert others. Only personnel trained in hazardous spill response should perform the cleanup.

- **Secure the Area:** Restrict access to the spill area.
- **Don Appropriate PPE:** At a minimum, this should include a full-face respirator with P100 filters, a disposable gown or coverall, and double nitrile gloves.[9][12]
- **Contain the Spill:** For powdered spills, gently cover with a damp absorbent material to avoid raising dust. For liquid spills, use an appropriate absorbent from a chemical spill kit.
- **Clean the Area:** Carefully collect all contaminated materials into a sealed, labeled hazardous waste container.
- **Decontaminate:** Clean the spill area with an appropriate solvent or a validated decontamination solution.

- **Dispose of Waste:** All materials used for cleanup must be disposed of as hazardous chemical waste.

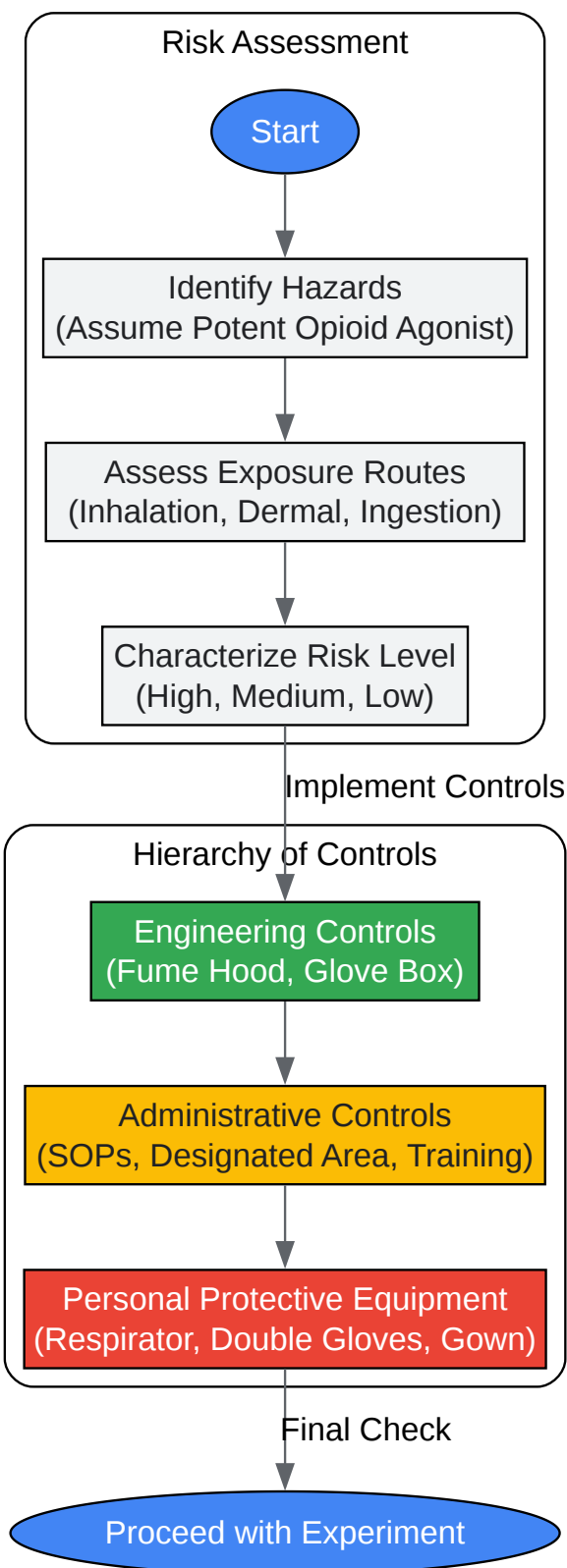
## Disposal Plan

The disposal of **SR-16435** and all contaminated materials must be managed as hazardous pharmaceutical waste to prevent environmental contamination and accidental exposure.[\[13\]](#)  
[\[14\]](#)

Waste Type	Disposal Protocol	Key Considerations
Unused/Expired Compound	<ul style="list-style-type: none"><li>• Collect in a clearly labeled, sealed, and compatible container.</li><li>• Dispose of through a certified hazardous waste vendor.</li></ul>	Do not dispose of down the drain or in regular trash. <a href="#">[7]</a> The label must clearly identify the contents as a potent compound.
Contaminated Labware (e.g., vials, pipette tips)	<ul style="list-style-type: none"><li>• Collect in a designated, puncture-resistant, and sealed container.</li><li>• Label as "Hazardous Waste" with the name of the compound.</li></ul>	Minimize handling of contaminated items. Do not overfill waste containers.
Contaminated PPE (e.g., gloves, lab coat)	<ul style="list-style-type: none"><li>• Carefully place in a sealed bag or container labeled as hazardous waste immediately after doffing.</li></ul>	Doff PPE in a manner that avoids contaminating skin or clothing.
Aqueous Waste	<ul style="list-style-type: none"><li>• Collect in a sealed, labeled container.</li><li>• Do not mix with other waste streams unless compatibility is confirmed.</li></ul>	The container should be clearly labeled with the chemical name and concentration.

All waste must be stored in a designated and secure Satellite Accumulation Area (SAA) until it is collected by the institution's Environmental Health and Safety (EHS) department or a certified hazardous waste contractor.[\[13\]](#)[\[15\]](#)

## Mandatory Visualizations



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Caption: Risk assessment and control workflow for handling **SR-16435**.

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